

Personal protective equipment for handling 17(R)-Hete

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Compound of Interest		
Compound Name:	17(R)-Hete	
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Essential Safety and Handling Guide for 17(R)-HETE

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, operational, and disposal guidance for handling 17(R)-Hydroxyeicosatetraenoic acid (17(R)-HETE). As a specific Safety Data Sheet (SDS) for 17(R)-HETE is not readily available, this guide is based on information for similar hydroxyeicosatetraenoic acids (HETEs) and its common solvent, ethanol. The primary immediate hazards are associated with the flammability of the ethanol solvent.

Immediate Safety Information

17(R)-HETE is typically supplied as a solution in ethanol. Therefore, precautions for handling flammable liquids are paramount. The toxicological properties of **17(R)-HETE** itself are not extensively documented; however, it should be handled with care as a potentially bioactive lipid.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to ensure personal safety when handling **17(R)-HETE**. The following table summarizes the recommended PPE.



Body Part	Equipment	Specification
Eyes/Face	Safety Goggles and/or Face Shield	ANSI Z87.1 certified. A face shield should be worn over goggles when there is a risk of splashing.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Change gloves immediately if contaminated.
Body	Laboratory Coat	Flame-resistant lab coat is advised due to the ethanol solvent.
Respiratory	Chemical Fume Hood	All handling of 17(R)-HETE solutions should be performed in a certified chemical fume hood.
Feet	Closed-toe shoes	Required in all laboratory settings.

Emergency Procedures



Situation	Immediate Action
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Ventilate the area.
Fire	Use a carbon dioxide, dry chemical, or alcohol-resistant foam fire extinguisher.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for the safe handling of **17(R)-HETE** from receipt to experimental use.

- · Receiving and Storage:
 - Upon receipt, inspect the package for any signs of damage.
 - Verify that the product is **17(R)-HETE** and log it into your chemical inventory.
 - Store the container tightly sealed in a cool, dry, and well-ventilated area, away from ignition sources. The recommended storage temperature is -20°C.[1][2]
- Preparation of Solutions:



- All manipulations, including the preparation of stock and working solutions, must be conducted in a chemical fume hood.
- To change the solvent, the ethanol can be evaporated under a gentle stream of nitrogen.
 Immediately add the new solvent of choice.
- 17(R)-HETE is soluble in organic solvents such as DMSO and dimethylformamide, and has a solubility of approximately 0.8 mg/ml in PBS (pH 7.2).[1]
- Experimental Use:
 - When diluting to working concentrations, continue to work in a fume hood.
 - Keep containers sealed when not in use to prevent evaporation of the solvent and to minimize exposure.
 - Ensure all glassware and equipment are clean and dry.

Disposal Plan

Proper disposal of **17(R)-HETE** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. All materials contaminated with **17(R)-HETE** should be treated as hazardous waste.

Waste Type	Disposal Procedure
Unused 17(R)-HETE Solution	Collect in a designated, labeled, and sealed hazardous waste container for flammable liquids.
Contaminated Labware (e.g., pipette tips, vials)	Place in a designated solid hazardous waste container.
Contaminated Solvents	Collect in a separate, labeled hazardous waste container for flammable organic solvents.
Aqueous Waste from Experiments	Collect in a designated aqueous hazardous waste container. Do not pour down the drain.

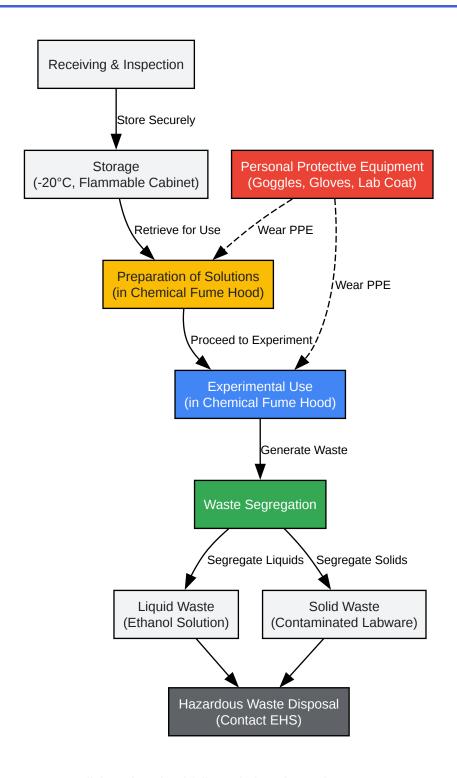


Disposal Protocol:

- Segregation: Keep different waste streams separate. Do not mix 17(R)-HETE waste with other incompatible chemical waste.
- Labeling: Clearly label all waste containers with "Hazardous Waste," the full chemical names of the contents (including solvents), and the associated hazards (e.g., Flammable).
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory.
- Pickup: Arrange for collection by your institution's Environmental Health and Safety (EHS) department.

Safe Handling Workflow for 17(R)-HETE





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Caption: Workflow for the safe handling of **17(R)-HETE** from receipt to disposal.



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References

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